

# 4-Pentynoic Acid: A Comprehensive Technical Overview of its Physicochemical Properties

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## Compound of Interest

Compound Name: 4-Pentynoic acid

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This technical guide provides an in-depth analysis of the melting and boiling points of **4-Pentynoic acid**, a valuable building block in organic synthesis. The document outlines the experimentally determined values for these key physical properties, details the methodologies for their determination, and presents a logical workflow for these experimental procedures.

## Physicochemical Data of 4-Pentynoic Acid

The melting and boiling points are critical parameters for the purification, handling, and storage of **4-Pentynoic acid**. The empirically determined values are summarized in the table below.

Physical Property	Value	Conditions
Melting Point	52-58 °C	Ambient Pressure
	54-57 °C	Ambient Pressure[1][2][3]
	57 °C	Ambient Pressure
Boiling Point	110 °C	at 30 mmHg[1][2][3][4]
	204 °C	at 760 mmHg (Atmospheric Pressure)

## Experimental Protocols

The determination of accurate melting and boiling points requires precise experimental techniques. The following sections detail the standard methodologies employed for these measurements.

### Melting Point Determination

The melting point of **4-Pentynoic acid** is determined using the capillary method with a calibrated digital melting point apparatus.

Materials and Equipment:

- **4-Pentynoic acid** sample (solid)
- Capillary tubes (sealed at one end)
- Digital melting point apparatus (e.g., Stuart SMP30, Mettler Toledo MP70)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of dry **4-Pentynoic acid** is finely ground using a mortar and pestle.
- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample, and the tube is tapped gently to pack the solid into the sealed end. A sample height of 2-3 mm is optimal.
- **Apparatus Setup:** The melting point apparatus is calibrated using certified standards. The heating rate is set to a preliminary rapid scan (e.g., 10-20 °C/min) to approximate the melting range.
- **Measurement:** The loaded capillary tube is inserted into the heating block of the apparatus.

- **Initial Determination:** A rapid heating run is performed to get a rough estimate of the melting point.
- **Accurate Determination:** A second measurement is performed with a fresh sample. The apparatus is heated rapidly to a temperature approximately 10-15 °C below the estimated melting point. The heating rate is then reduced to 1-2 °C/min to allow for thermal equilibrium.
- **Observation:** The temperature at which the first liquid droplet appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the final melting point. The melting range is reported.

## Boiling Point Determination at Reduced Pressure

The boiling point of **4-Pentynoic acid** is determined at reduced pressure to prevent potential decomposition at its atmospheric boiling point. The Siwoloboff method is a common and effective technique.

Materials and Equipment:

- **4-Pentynoic acid** sample (liquid or molten)
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath)
- Vacuum source and manometer
- Clamps and stand

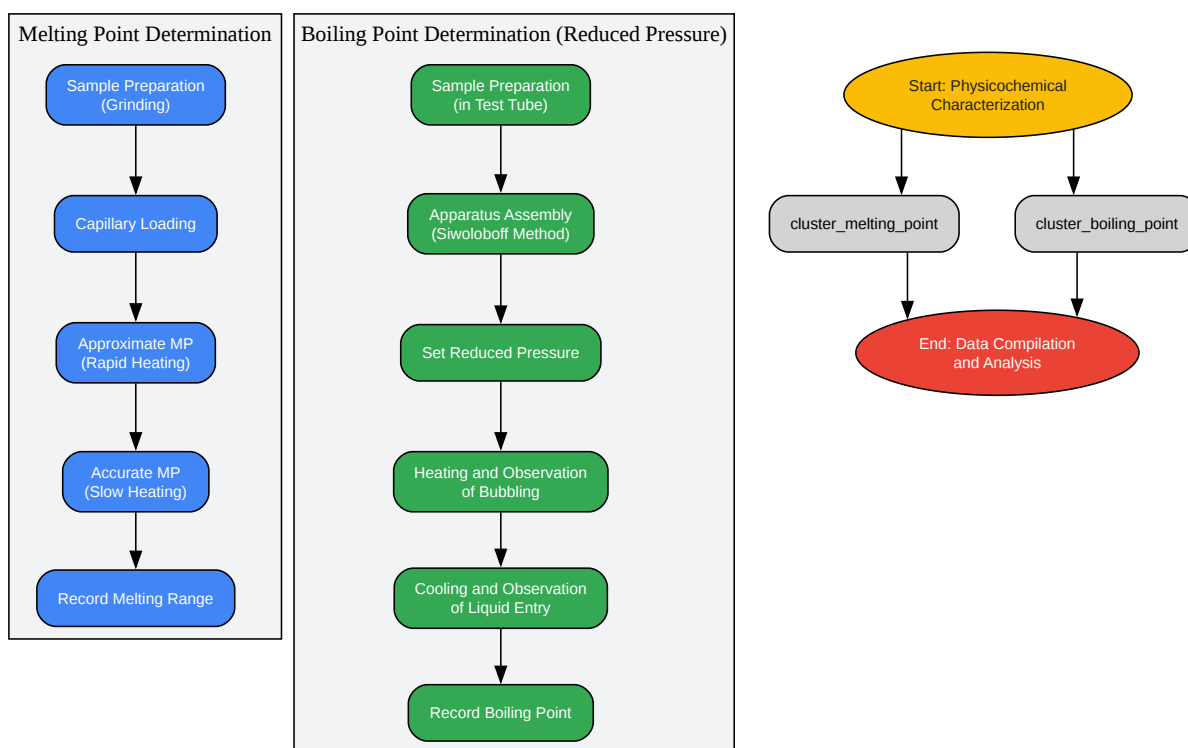
Procedure:

- **Sample Preparation:** A small volume (approximately 0.5 mL) of **4-Pentynoic acid** is placed in a small test tube.

- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid sample.
- **Apparatus Assembly:** The test tube is attached to a thermometer, and both are immersed in a heating bath. The apparatus is connected to a vacuum system with a manometer to control and measure the pressure.
- **Pressure Adjustment:** The system is evacuated to the desired pressure (e.g., 30 mmHg).
- **Heating:** The heating bath is stirred and heated gently.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. The heating is continued until a continuous and rapid stream of bubbles is observed.
- **Equilibrium:** The heating is then discontinued, and the bath is allowed to cool slowly.
- **Boiling Point Reading:** The temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube is recorded as the boiling point at that specific reduced pressure.

## Experimental Workflow Visualization

The logical flow of the experimental determination of the physicochemical properties of **4-Pentynoic acid** is depicted in the following diagram.



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Caption: Workflow for determining the melting and boiling points of **4-Pentynoic acid**.

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